

Essential Safety and Operational Guide for Handling 4-Methylindolin-2-one

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Compound of Interest

Compound Name: 4-Methylindolin-2-one

Cat. No.: B082626

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For researchers, scientists, and drug development professionals, ensuring safe handling of chemicals is paramount. This guide provides immediate, essential safety and logistical information for the handling of **4-Methylindolin-2-one** (also known as 4-Methyloxindole), including personal protective equipment (PPE), operational procedures, and disposal plans.

Personal Protective Equipment (PPE)

Proper selection and use of PPE are critical to minimize exposure and ensure personal safety when handling **4-Methylindolin-2-one**. The following table summarizes the recommended PPE.

PPE Category	Item	Specifications
Hand Protection	Chemical-resistant gloves	Wear appropriate protective gloves to prevent skin exposure. [1] Inspect gloves prior to use.
Eye and Face Protection	Safety glasses with side-shields or Goggles	Use equipment for eye protection tested and approved under appropriate government standards such as NIOSH (US) or EN 166(EU). [1]
Skin and Body Protection	Protective clothing	Wear appropriate protective clothing to prevent skin exposure. [1] A lab coat is recommended.
Respiratory Protection	NIOSH/MSHA or EN 149 approved respirator	Use a respirator if exposure limits are exceeded or if irritation or other symptoms are experienced. [2] Follow OSHA respirator regulations. [2]

Operational Plan: Step-by-Step Handling Procedure

Following a standardized operational plan minimizes the risk of accidental exposure and ensures a controlled environment.

- Preparation:
 - Ensure that an eyewash station and safety shower are readily accessible and in close proximity to the workstation.[\[1\]](#)
 - Work in a well-ventilated area, preferably under a chemical fume hood.[\[1\]](#)[\[3\]](#)
 - Assemble all necessary equipment and materials before handling the chemical.
 - Put on all required personal protective equipment as detailed in the table above.

- Handling:
 - Avoid contact with skin and eyes.[1]
 - Do not breathe dust, fume, gas, mist, vapors, or spray.[1][3]
 - Wash hands and any exposed skin thoroughly after handling.[1]
 - Do not eat, drink, or smoke when using this product.[1]
- Storage:
 - Store in a well-ventilated place and keep the container tightly closed.[1][4]
 - Store in a dry, cool place.[1]
 - Store locked up.[1][4]

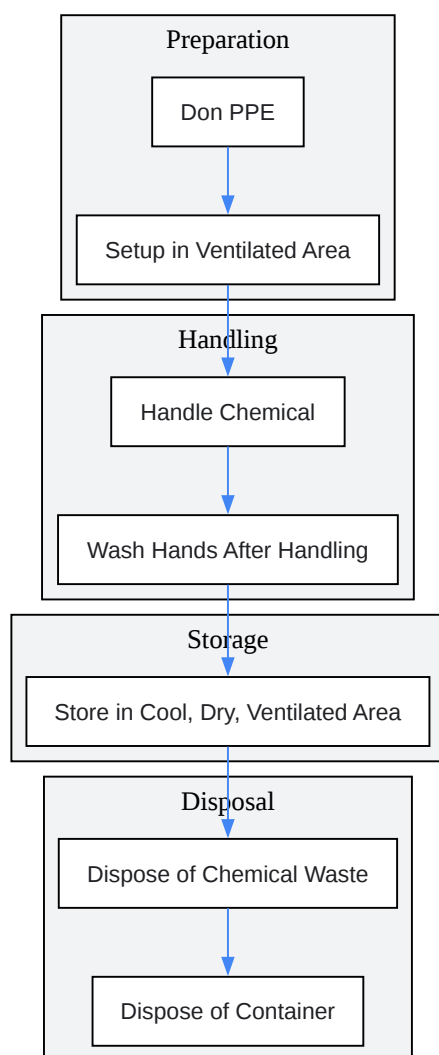
Disposal Plan

Proper disposal of **4-Methylindolin-2-one** and its containers is crucial to prevent environmental contamination and ensure regulatory compliance.

- Chemical Disposal: Dispose of contents and container to an approved waste disposal plant. [1][4] Waste material must be disposed of in accordance with national and local regulations. [4]
- Container Disposal: Do not reuse empty containers. Handle uncleaned containers like the product itself.[4]

Safe Handling Workflow

The following diagram illustrates the key steps for the safe handling of **4-Methylindolin-2-one**.



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Caption: Workflow for Safe Handling of **4-Methylindolin-2-one**.

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